

# Essential Safety and Operational Guide for m-Allyltoluene

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## Compound of Interest

Compound Name: *m-Allyltoluene*

CAS No.: 3333-20-8

Cat. No.: B1297558

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This document provides immediate, essential safety and logistical information for handling **m-Allyltoluene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Chemical Identity and Hazards

Property	Value
Chemical Name	m-Allyltoluene (3-Allyltoluene)
CAS Number	3333-20-8
Molecular Formula	C <sub>10</sub> H <sub>12</sub>
Molecular Weight	132.20 g/mol [1][2]
Appearance	Faint yellow liquid[2]
Primary Hazards	Flammable liquid and vapor[1]. Harmful if swallowed[1]. Causes skin irritation[3]. May be fatal if swallowed and enters airways[3]. May cause drowsiness or dizziness[3]. Suspected of damaging fertility or the unborn child.[3]
GHS Hazard Codes	H225, H226, H302, H304, H315, H336, H361, H373, H401, H412[1][3]
Storage Class	3 - Flammable liquids[4][5]
Flash Point	54.4 °C (129.9 °F)[4][5]

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Equipment Type	Specification
Eye and Face	Chemical splash goggles and a face shield are required.[6][7][8] Standard safety glasses are not sufficient.
Hand Protection	Chemical-resistant gloves are required. Nitrile or neoprene gloves are suitable for protection against bases, oils, and many solvents.[6][9] Always inspect gloves for degradation or punctures before use.
Skin and Body	A flame-retardant lab coat or chemical-resistant apron must be worn.[3] For large-scale operations or in case of a significant spill, a chemical-resistant suit may be necessary.[10]
Respiratory	All work with m-Allyltoluene must be conducted in a certified chemical fume hood.[11] If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK) should be used.[4][5]

## Operational Plan

### 1. Handling and Storage Protocol:

- Ventilation: Always handle **m-Allyltoluene** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[11]
- Ignition Sources: This substance is highly flammable. Keep it away from open flames, hot surfaces, and sparks.[12] Use explosion-proof electrical equipment.[12]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[12]
- Static Discharge: Take precautionary measures against static discharge.[12]

- Hygiene: Wash hands thoroughly after handling.<sup>[3]</sup> Do not eat, drink, or smoke in the work area.

## 2. Spill Response Protocol:

- Immediate Action: In case of a spill, evacuate the immediate area and eliminate all ignition sources.<sup>[3]</sup>
- Containment: For small spills (<1 L), contain the liquid with an inert absorbent material such as sand or vermiculite.<sup>[9]</sup>
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material into a sealed, labeled container for hazardous waste.<sup>[9]</sup>
- Ventilation: Ventilate the area thoroughly after cleanup.<sup>[9]</sup>
- Large Spills: For large spills, evacuate the laboratory, notify the appropriate emergency response team, and restrict access to the area.

## 3. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.<sup>[11]</sup>
- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.<sup>[11]</sup>
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.<sup>[11]</sup>
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.<sup>[11][12]</sup>

## Disposal Plan

All **m-Allyltoluene** waste is considered hazardous and must be disposed of according to local, state, and federal regulations.<sup>[9]</sup>

### 1. Waste Collection:

- Collect all **m-Allyltoluene** waste, including contaminated materials like gloves and absorbent pads, in a dedicated, properly labeled, and sealed container.[9]
- The container should be made of a material compatible with **m-Allyltoluene**. [9]

### 2. Waste Storage:

- Store the waste container in a designated, well-ventilated, and secure area, away from ignition sources and incompatible materials.[9]

### 3. Waste Disposal:

- Arrange for the disposal of the hazardous waste through a licensed environmental management company.[9]
- Never dispose of **m-Allyltoluene** down the drain or in regular trash.[9]

## Experimental Workflow

Caption: Standard operational workflow for handling **m-Allyltoluene**.

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